

Application Notes and Protocols: (+)- β -Irone in Fragrance Chemistry

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Compound of Interest

Compound Name: (+)-beta-Irone

Cat. No.: B12758600

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Introduction

(+)- β -Irone is a valuable terpenoid ketone and a key contributor to the characteristic powdery, floral, and woody scent of orris root oil, derived from the rhizomes of various Iris species.^{[1][2]} Although it is a minor component in natural orris oil, its unique and powerful aroma makes it a sought-after ingredient in high-end perfumery.^[1] The lengthy and costly process of natural extraction has driven the development of various synthetic routes to produce β -irone for the fragrance industry.^{[1][3]} These application notes provide a comprehensive overview of the use of (+)- β -irone in fragrance chemistry, including its olfactory properties, synthesis, and analytical protocols.

Olfactory Profile

The olfactory profile of β -irone is complex and significantly influenced by its stereochemistry. The racemic mixture, (\pm)- β -irone, possesses a multifaceted aroma with a strong, transparent, fruity-green top note, a rich violet floral heart, and a clear, powerful, and long-lasting powdery and woody base.^{[1][2]} The distinct scent profiles of the individual enantiomers have also been characterized.

Table 1: Olfactory Profile of β -Irone Enantiomers

Enantiomer	Odor Description	Reference
(+)- β -Irone	Described as having a β -ionone-type odor with warm floral-woody tones and green, anisic aspects. It is considered a long-lasting dry-down note.	[4]
(-)- β -Irone	Characterized by a woody and sweet honey-like scent with floral, ionone-type facets and a fruity tonality. It can also have an unpleasant smoky character.	[4]

Applications in Fragrance Compositions

Due to its potent and elegant aroma, β -irone is utilized in fine fragrances to impart powdery, violet, and woody notes. It can add depth and sophistication to floral bouquets and is often used to create a "retro" or classic feel in perfumes.[5] Its substantivity makes it a valuable component in the dry-down of a fragrance, contributing to its longevity on the skin.[6] The recommended usage level for beta-irone in a fragrance concentrate is up to 2.0%.[7]

Physicochemical Properties

A summary of the key physicochemical properties of β -irone is provided below.

Table 2: Physicochemical Properties of β -Irone

Property	Value	Reference(s)
Molecular Formula	C ₁₄ H ₂₂ O	[6][8]
Molecular Weight	206.33 g/mol	[8][9]
Appearance	Pale yellow clear liquid	[6]
Specific Gravity	0.92400 to 0.93600 @ 25.00 °C	[6][7]
Refractive Index	1.49300 to 1.50400 @ 20.00 °C	[6][7]
Boiling Point	293.00 to 295.00 °C @ 760.00 mm Hg	[6]
Flash Point	260.00 °F (126.67 °C)	[6][7]
Vapor Pressure	0.002000 mmHg @ 25.00 °C (estimated)	[6]
Solubility	Soluble in alcohol; sparingly soluble in water (2.98 mg/L @ 25 °C, estimated)	[6]

Natural Occurrence

β-Irone is found as a minor constituent of the irone isomers in the essential oil extracted from the rhizomes of Iris species, commonly known as orris root. The composition of irones can vary significantly depending on the Iris species.

Table 3: Concentration of Irones in Selected Iris Species Essential Oils

Iris Species	α -Irone (%)	γ -Irone (%)	β -Irone (%)	Reference(s)
I. pseudopallida (EO by HD)	24.70 (cis- α -irone)	-	-	[10]
I. graminea (leaves)	2.71	1.00 (trans-2,6- γ -irone)	-	[11][12]
I. pallida (rhizomes)	2.85	-	-	[13][14]
Enzymatic Method (I. pallida)	31.6 (predominantly dextrorotatory cis- α -irone), 4.0 ((+)-trans- α - irone)	49.8 ((+)-cis- γ - irone), 0.6 ((-)- trans- γ -irone)	Traces	[15][16]

Note: The table highlights the predominant irone isomers found in different studies. The absence of a value for β -irone indicates it was not a major reported component in those analyses.

Experimental Protocols

Protocol 1: Synthesis of (\pm)- β -Irone

This protocol is based on the gram-scale synthesis of (\pm)- β -irone from 3-methylcyclohexanone. [1]

Objective: To synthesize (\pm)- β -irone for olfactory evaluation and use in fragrance compositions.

Materials:

- 3-methylcyclohexanone
- Sodium hydride (NaH)
- Dimethyl carbonate

- Potassium hydroxide (KOH)
- Methanol (MeOH)
- Methyl iodide (CH₃I)
- Acetone
- Sodium methoxide (NaOMe)
- γ -Butyrolactone
- Sodium bis(trimethylsilyl)amide (NaHMDS)
- (E)-But-2-enal (Crotonaldehyde)
- Diethyl ether
- Saturated aqueous ammonium chloride (NH₄Cl)
- Saturated aqueous sodium chloride (brine)
- Anhydrous magnesium sulfate (MgSO₄)
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

Procedure:

- Synthesis of 2,2,3-trimethylcyclohexanone:
 - Follow established literature procedures to synthesize 2,2,3-trimethylcyclohexanone from 3-methylcyclohexanone. This multi-step process typically involves methylation and other transformations.
- Synthesis of γ -methylcyclocitral:

- Convert 2,2,3-trimethylcyclohexanone to γ -methylcyclocitral through a formylation reaction followed by cyclization.
- Aldol Condensation to form β -Irone:
 - Dissolve γ -methylcyclocitral in an appropriate solvent.
 - Add a base such as sodium bis(trimethylsilyl)amide (NaHMDS) to the solution at a controlled temperature.
 - Slowly add (E)-but-2-enal to the reaction mixture.
 - Allow the reaction to proceed until completion, monitoring by Thin Layer Chromatography (TLC).
 - Quench the reaction with saturated aqueous NH_4Cl .
 - Extract the product with diethyl ether.
 - Wash the organic layer with water and brine, then dry over anhydrous MgSO_4 .
 - Concentrate the solution under reduced pressure to obtain the crude product.
- Purification:
 - Purify the crude β -irone using silica gel column chromatography with a hexane/ethyl acetate gradient.
 - Further purification can be achieved by distillation under reduced pressure to obtain (\pm) - β -irone with a purity of >96%.^[1]

Expected Outcome: (\pm) - β -Irone as a pale yellow oil with the characteristic powdery, violet, and woody aroma.

Protocol 2: Olfactory Evaluation of β -Irone

This protocol describes a standard method for the sensory evaluation of fragrance materials.^[1]

Objective: To characterize the olfactory properties of synthesized (\pm) - β -irone.

Materials:

- Synthesized (\pm)- β -irone (purity >96%)
- Ethanol (99.5%, fragrance grade)
- Smelling blotters (perfume test strips)
- Reference fragrance materials (e.g., natural orris absolute)
- Panel of trained evaluators

Procedure:

- Sample Preparation:
 - Prepare solutions of (\pm)- β -irone in ethanol at various concentrations (e.g., 1%, 0.1%, 0.01%).
 - Prepare a solution of the reference material (e.g., orris absolute) at a comparable concentration.
- Evaluation:
 - Dip a smelling blotter into the prepared solution, ensuring a consistent amount of liquid is absorbed.
 - Allow the solvent to evaporate for a few seconds.
 - Present the blotter to the panel of evaluators.
 - Instruct the evaluators to describe the scent profile at different time points (top note, heart note, base note) over several hours or days.
 - Record the descriptors used by the evaluators, such as "powdery," "violet," "woody," "fruity," etc.

- The intensity of the scent can be rated on a numerical scale (e.g., 0 to 5, with 5 being the highest).[1]
- Data Analysis:
 - Compile the descriptions and intensity ratings from the evaluators.
 - Compare the olfactory profile of the synthesized (\pm)- β -irone to the reference material.

Protocol 3: Analysis of Irones by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general method for the qualitative and quantitative analysis of irones in essential oils or synthetic mixtures.[10][11][12]

Objective: To identify and quantify β -irone and other irone isomers in a sample.

Materials:

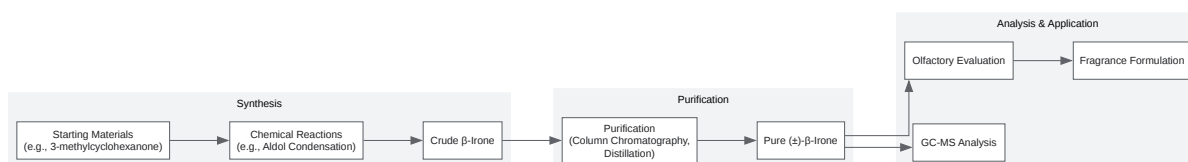
- Sample containing irones (e.g., essential oil, synthetic mixture)
- Solvent (e.g., n-hexane)
- Anhydrous sodium sulfate
- GC-MS system equipped with a suitable capillary column (e.g., DB-5 or equivalent)
- Helium carrier gas

Procedure:

- Sample Preparation:
 - Dilute the sample in the chosen solvent.
 - If analyzing an essential oil obtained by hydrodistillation or steam distillation, dry the oil over anhydrous sodium sulfate before dilution.[11][12]
- GC-MS Analysis:

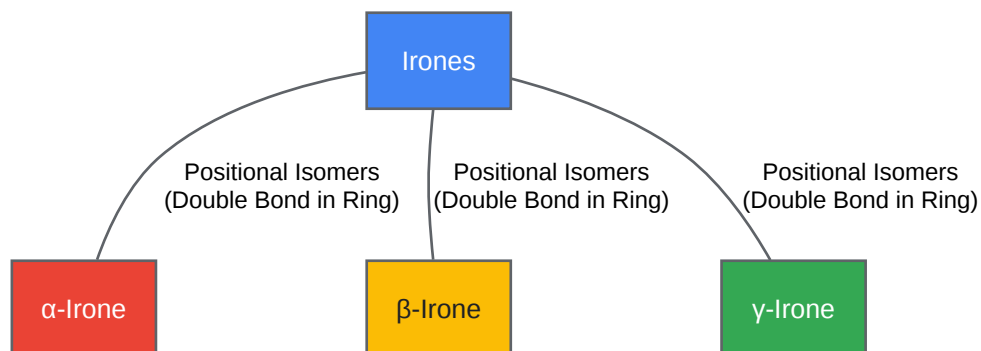
- Injection: Inject a small volume (e.g., 1-2 μL) of the prepared sample into the GC injector in split mode.
- GC Conditions:
 - Injector Temperature: 250 $^{\circ}\text{C}$
 - Oven Temperature Program: Start at 50 $^{\circ}\text{C}$ (hold for 3 min), then ramp up to 320 $^{\circ}\text{C}$ at a rate of 4 $^{\circ}\text{C}/\text{min}$.[\[11\]](#)[\[12\]](#)
 - Carrier Gas: Helium at a constant flow rate (e.g., 1.2 mL/min).[\[11\]](#)[\[12\]](#)
- MS Conditions:
 - Ionization Mode: Electron Impact (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 550.
- Data Analysis:
 - Identify the components by comparing their mass spectra with reference spectra in a mass spectral library (e.g., NIST, Wiley).
 - Confirm identifications by comparing retention indices with literature values.
 - Quantify the relative percentage of each component by peak area normalization.

Visualizations



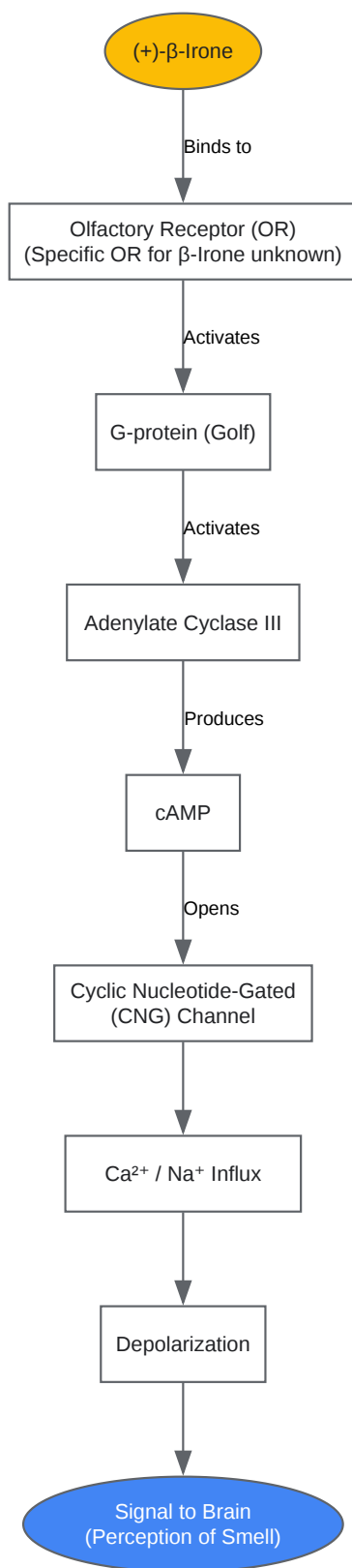
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Caption: Workflow for the synthesis, purification, and analysis of (\pm)- β -Irone.



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Caption: Positional isomers of Irone based on the double bond location in the ring.



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Caption: Generalized olfactory signal transduction pathway.

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